

Application of GSK8175 in Drug Discovery: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK8175

Cat. No.: B15563726

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Introduction

GSK8175 is a potent, second-generation, non-nucleoside inhibitor of the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase. Its development exemplifies a successful metabolism-led drug discovery program, designed to overcome the pharmacokinetic limitations of its predecessor, GSK5852. **GSK8175** retains broad-spectrum antiviral activity, including against clinically relevant resistant strains, while exhibiting significantly improved metabolic stability and a longer plasma half-life. These characteristics make it a valuable tool for studying HCV replication and a compelling candidate for further clinical investigation.

This document provides detailed application notes and protocols for utilizing **GSK8175** in a research and drug discovery setting.

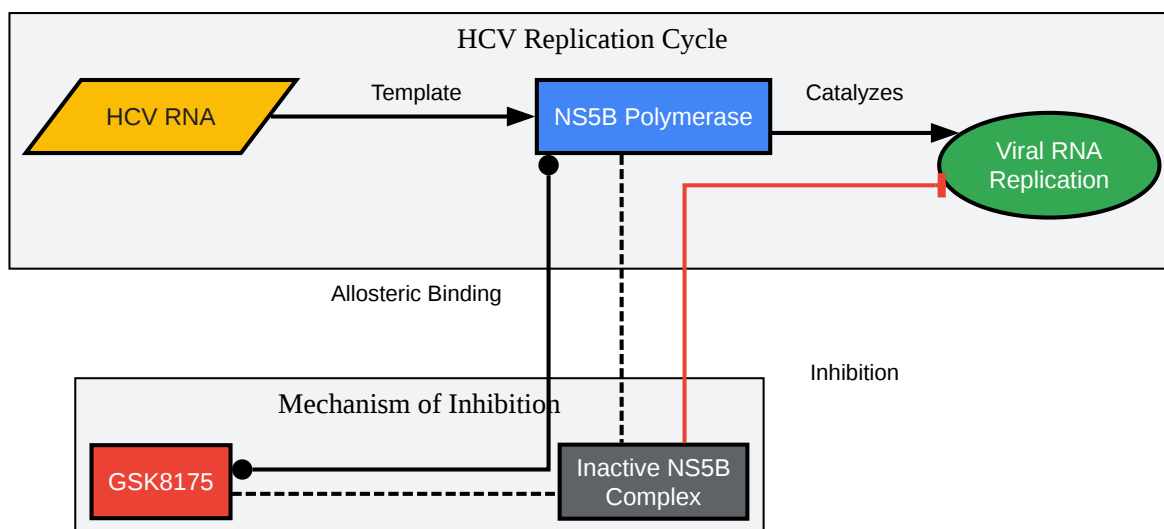
Mechanism of Action

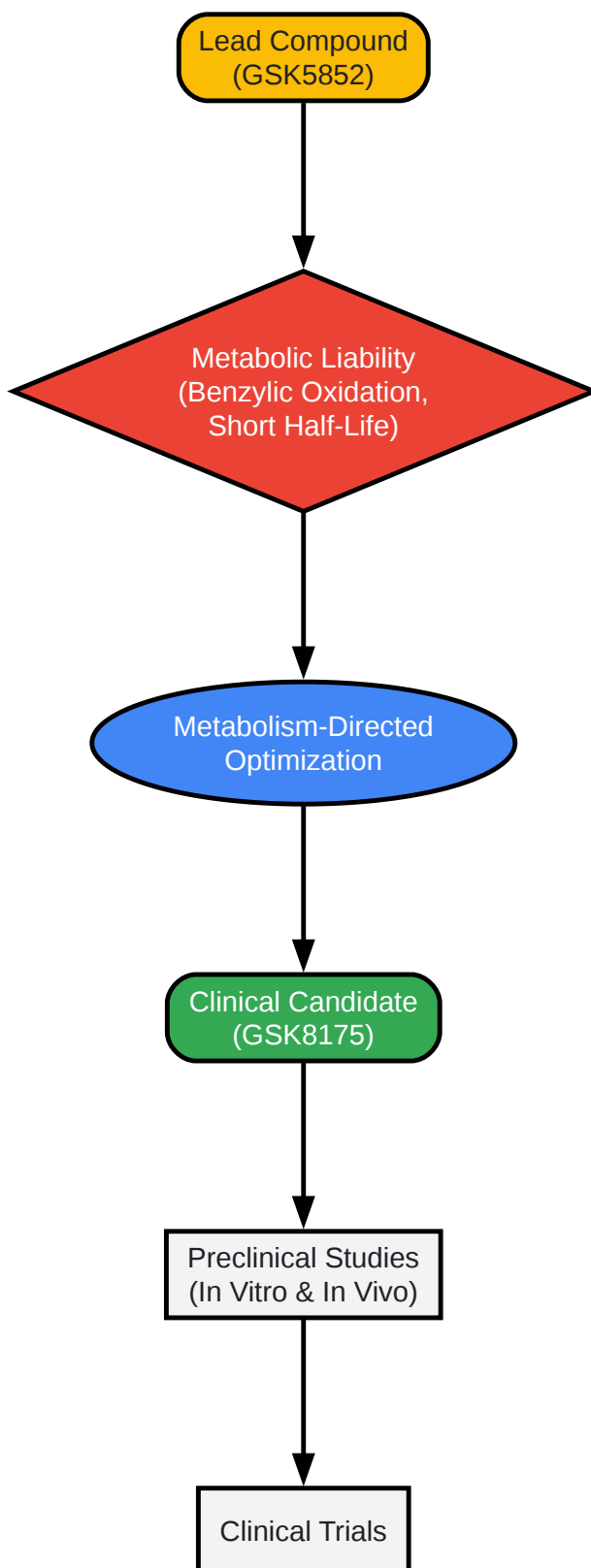
GSK8175 is a non-nucleoside inhibitor that binds to a specific allosteric site on the HCV NS5B polymerase, an enzyme essential for viral RNA replication.^{[1][2][3]} Unlike nucleoside inhibitors, which compete with natural substrates, **GSK8175** induces a conformational change in the enzyme, thereby inhibiting its function. A key feature of its design is the N-benzoxaborole moiety, which replaces the metabolically labile N-benzyl boronic acid of its predecessor, GSK5852.^{[1][2]} This substitution prevents the facile benzylic oxidation that led to a short plasma half-life in the earlier compound.^{[2][3]} X-ray crystallography has revealed that

GSK8175 engages in unique interactions within the NS5B binding pocket, facilitated by an extensive network of ordered water molecules and the formation of a boronate complex.^[2]^[3]

Signaling Pathway and Drug Discovery Workflow

The following diagrams illustrate the mechanism of action of **GSK8175** and the drug discovery workflow that led to its identification.





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- To cite this document: BenchChem. [Application of GSK8175 in Drug Discovery: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15563726#application-of-gsk8175-in-drug-discovery>]

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